Technical Guide: 1-Butyl-1H-Pyrazole-5-Carboxylic Acid

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Compound of Interest

Compound Name:	*1-butyl-1H-pyrazole-5-carboxylic acid*
CAS No.:	*1006493-81-7*
Cat. No.:	*B2816585*

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Strategic Synthesis, Chemical Profiling, and Application in Medicinal Chemistry[1]

Executive Summary

1-butyl-1H-pyrazole-5-carboxylic acid (CAS 1006493-81-7) is a specialized heterocyclic building block critical for the development of small-molecule therapeutics. Distinguished by its specific N1-substitution pattern, this scaffold serves as a core pharmacophore in the design of kinase inhibitors, GPCR ligands, and anti-inflammatory agents.

This guide addresses the primary technical challenge associated with this compound: Regiocontrol. Synthesizing 1-substituted pyrazoles often yields mixtures of 1,3- and 1,5-isomers. This document provides a validated, mechanistic approach to ensuring the exclusive formation of the 5-carboxylic acid isomer, alongside detailed handling protocols and application workflows.

Chemical Profile & Properties[1][2][3][4][5][6]

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Property	Specification
CAS Number	1006493-81-7
IUPAC Name	1-butyl-1H-pyrazole-5-carboxylic acid
Molecular Formula	$C_8H_{12}N_2O_2$
Molecular Weight	168.19 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Predicted)	3.5 ± 0.2 (Carboxylic Acid)
LogP (Predicted)	1.3
H-Bond Donors/Acceptors	1 / 3

Critical Synthesis Logic: The Regioselectivity Challenge

The synthesis of N-alkyl pyrazoles is governed by the tautomeric equilibrium of the pyrazole ring or the nucleophilicity of the hydrazine precursor. A common error in generating CAS 1006493-81-7 is the direct alkylation of ethyl pyrazole-3-carboxylate, which predominantly yields the sterically favored 1,3-isomer, not the desired 1,5-isomer.

To guarantee the formation of the **1-butyl-1H-pyrazole-5-carboxylic acid**, researchers must employ a cyclocondensation strategy using n-butylhydrazine and an appropriate 1,3-dielectrophile.

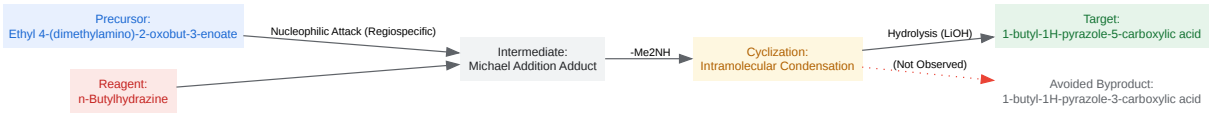
Validated Route: Enaminoketoester Cyclization

The most robust method involves the reaction of n-butylhydrazine with an enaminoketoester (e.g., ethyl 4-(dimethylamino)-2-oxobut-3-enoate).

- Mechanism: The terminal nitrogen of the hydrazine (more nucleophilic) attacks the β-carbon of the enamine via a Michael-type addition-elimination sequence.
- Cyclization: The internal nitrogen then condenses with the α-keto carbonyl, closing the ring.

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- Result: This mechanistic pathway locks the butyl group adjacent to the carboxylate (C5 position), enforcing the 1,5-regiochemistry.



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Figure 1: Regioselective synthesis pathway favoring the 1,5-isomer over the 1,3-isomer via enaminoketoester condensation.

Experimental Protocol: Synthesis & Amide Coupling

Objective: Preparation of a 1-butyl-1H-pyrazole-5-carboxamide library member.

Phase A: Synthesis of the Core Acid (CAS 1006493-81-7)

Note: If sourcing the acid commercially, proceed to Phase B. This protocol is for validating the regioisomer.

- Reagents: Ethyl 4-(dimethylamino)-2-oxobut-3-enoate (1.0 eq), n-butylhydrazine hydrochloride (1.1 eq), Ethanol (0.5 M), Acetic Acid (cat.).
- Procedure:
  - Dissolve the enaminoketoester in ethanol.
  - Add n-butylhydrazine hydrochloride.
  - Heat to reflux for 3 hours. Monitor by LC-MS for the disappearance of the enamine.
  - Concentrate in vacuo.
  - Hydrolysis: Redissolve residue in THF:Water (1:1). Add LiOH (2.0 eq) and stir at RT for 2 hours.

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- Workup: Acidify to pH 3 with 1M HCl. Extract with EtOAc (3x). Dry over Na_2SO_4 and concentrate.
- Validation: 1H NMR should show the N-butyl protons interacting with the C4-H proton (NOESY) to confirm N1-positioning.

Phase B: Amide Coupling (General Application Workflow)

This acid is prone to decarboxylation under high heat; mild coupling conditions are required.

- Activation: To a solution of **1-butyl-1H-pyrazole-5-carboxylic acid** (1.0 eq) in DMF, add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 10 minutes.
- Coupling: Add the functionalized amine ($R\text{-}NH_2$, 1.1 eq).
- Reaction: Stir at Room Temperature for 4–12 hours.
- Purification: Dilute with water/brine. If the product precipitates, filter; otherwise, extract with DCM. Purify via Reverse Phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

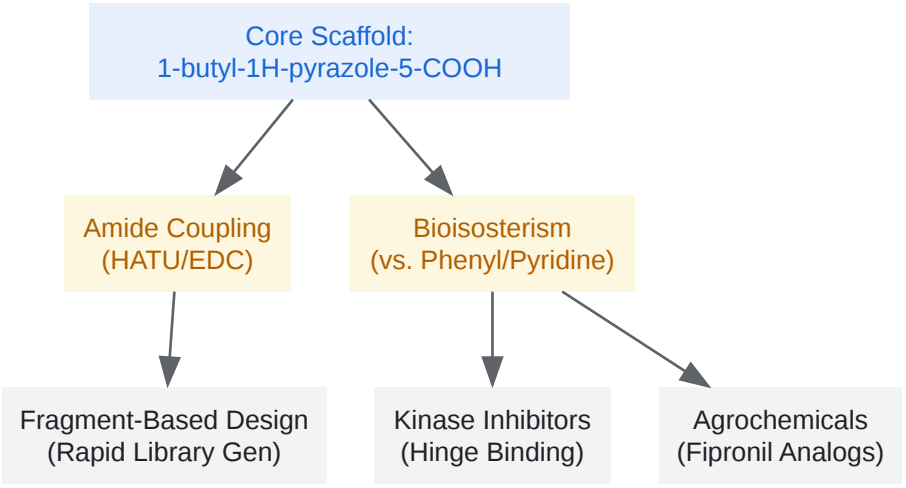
Applications in Drug Discovery[2][5][6]

The **1-butyl-1H-pyrazole-5-carboxylic acid** moiety acts as a versatile bioisostere for phenyl rings or other heteroaromatics, offering distinct solubility and electronic profiles.

Key Pharmacological Roles:

- Kinase Inhibition: The pyrazole nitrogen (N2) can serve as a hydrogen bond acceptor in the hinge region of kinases. The butyl group fills hydrophobic pockets (e.g., the gatekeeper region).
- GPCR Ligands: Used in the design of Cannabinoid Receptor (CB1/CB2) antagonists where the N1-substituent dictates receptor subtype selectivity [1].
- Fragment-Based Design: The acid functionality allows for rapid "growing" of the fragment into diverse chemical space via parallel amide synthesis.

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Figure 2: Application workflow demonstrating the utility of the scaffold in diverse discovery programs.

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Statement	Description
H302	Harmful if swallowed.[1][2]
H315	Causes skin irritation.[1][2][3][4][5]
H319	Causes serious eye irritation.[1][2][3][4][5]
H335	May cause respiratory irritation.[1][2][4][6]

Precautions:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Storage: Store in a cool, dry place (2–8°C recommended). Keep container tightly closed.
- Incompatibility: Avoid strong oxidizing agents.

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References

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